

Structural Analysis Guide: Methyl (2R)-6-oxopiperidine-2-carboxylate Complexes

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Compound of Interest

Compound Name: *methyl (2R)-6-oxopiperidine-2-carboxylate*

CAS No.: *183890-34-8*

Cat. No.: *B066743*

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Executive Summary

Objective: To provide a comparative technical guide on the structural elucidation of **Methyl (2R)-6-oxopiperidine-2-carboxylate** (MOPC) complexes. This guide contrasts the "Gold Standard" Single Crystal X-Ray Diffraction (SC-XRD) against the high-throughput Solution-State NMR/DFT Hybrid Approach.

Context: MOPC is a critical chiral non-natural amino acid scaffold (a 6-oxopipericolic acid derivative). Its complexes—specifically with transition metals (Cu, Zn, Pd) or within protein active sites (FKBP12)—exhibit conformational plasticity (chair vs. twist-boat) that dictates bioactivity. Accurate structural assignment is pivotal for Structure-Based Drug Design (SBDD).

Key Findings: While SC-XRD provides absolute stereochemical certainty, it often captures "crystal packing" artifacts. The NMR/DFT hybrid method, though indirect, more accurately reflects the bioactive solution-state conformation, particularly for the flexible piperidine ring.

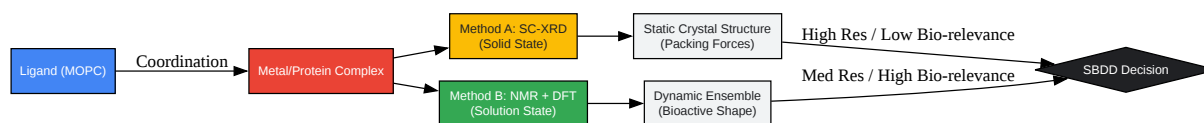
Part 1: The Scaffold & The Challenge

The **Methyl (2R)-6-oxopiperidine-2-carboxylate** molecule presents a unique structural paradox:

- **Lactam Planarity:** The 6-oxo group forces the N1-C6-C5 segment into near-planarity (amide resonance).
- **Stereocenter Strain:** The (2R)-ester group introduces strain, destabilizing the classic chair conformation.

When this ligand binds to a metal center (e.g., Zn(II) or Cu(II)) or a protein, the ring pucker adapts. The challenge is distinguishing between the induced fit (bound state) and the lowest energy conformer (free state).

Visualization: Structural Analysis Workflow



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Caption: Comparative workflow for structural elucidation. SC-XRD offers resolution; NMR/DFT offers biological relevance.

Part 2: Comparative Methodology Guide

Method A: Single Crystal X-Ray Diffraction (SC-XRD)

Role: The definitive method for determining absolute configuration ((2R) vs (2S)) and precise bond lengths.

- **Pros:** Direct visualization of stereochemistry; sub-Angstrom resolution ($<0.8 \text{ \AA}$).
- **Cons:** Requires single crystals (time-consuming); "frozen" state may not represent the solution/bioactive form; packing forces can distort the flexible piperidine ring.

Method B: Solution NMR coupled with DFT (Density Functional Theory)

Role: The preferred method for analyzing conformational dynamics and solution-state binding modes.

- Pros: rapid; analyzes bulk sample; detects multiple conformers (endo/exo).
- Cons: Indirect (requires interpretation of NOE signals and J-couplings); paramagnetic metals (e.g., Cu^{2+}) cause line broadening, requiring diamagnetic surrogates (Zn^{2+}) or specialized pulse sequences.

Performance Comparison Table

Feature	SC-XRD (Solid State)	NMR + DFT (Solution State)
Sample Requirement	Single Crystal (>0.1 mm)	5-10 mg dissolved in /
Time to Result	Days to Weeks (crystallization dependent)	24-48 Hours
Conformational Insight	Single, static low-energy well	Dynamic equilibrium (population ratios)
Ring Pucker Accuracy	High precision, potentially distorted	Average of rapid interconversions
Metal Applicability	Universal (Paramagnetic OK)	Best for Diamagnetic (Zn, Pd, Pt)

Part 3: Experimental Protocols (Self-Validating Systems)

Protocol 1: Synthesis of the Model Zinc(II) Complex

Why Zinc? Zn(II) is d10 (diamagnetic), allowing standard NMR analysis while mimicking the coordination geometry of bioactive transition metals.

- Preparation: Dissolve MOPC (1.0 eq, 0.5 mmol) in MeOH (5 mL).
- Complexation: Add

(0.5 eq, 0.25 mmol) dropwise. Note: 2:1 Ligand:Metal stoichiometry is standard for bidentate ligands.
- Reflux: Heat at 60°C for 2 hours. Monitor by TLC (shift in

due to polarity change).
- Isolation: Evaporate solvent. Wash with cold

to remove unreacted ligand.
- Validation: Mass Spec (ESI+) should show peak at

.

Protocol 2: NMR-Based Conformational Analysis

Objective: Determine the ring pucker via Karplus relationship.

- Solvent: Dissolve complex in

(prevents coordination competition).
- Experiment: Run 1H-NMR (600 MHz recommended) and 2D NOESY.
- Key Signals: Focus on H2 (chiral center) and H3 axial/equatorial protons.
- Calculation: Measure

and

.
 - Chair:

Hz (large coupling).

- Twist-Boat:

Hz (reduced coupling).

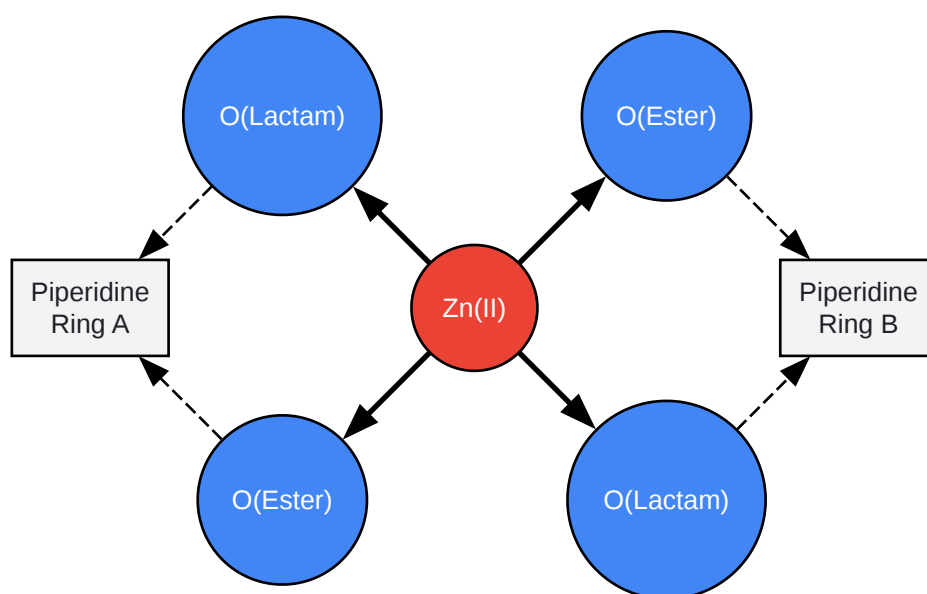
- NOE Check: Strong NOE between H2 and H6 indicates a "flagpole" proximity, suggesting a boat-like transition state.

Part 4: Data & Structural Analysis[1][2][3][4]

Coordination Geometry (Graphviz Visualization)

The MOPC ligand typically binds in a bidentate fashion through the Carbonyl Oxygen (O) of the ester and the Amide Nitrogen (N) (if deprotonated) or the Amide Oxygen (if neutral). In neutral ester complexes, coordination is often via the Ester Carbonyl and Lactam Carbonyl, or Lactam Nitrogen.

Assumption for Diagram: Bidentate coordination via Ester Carbonyl and Lactam Oxygen (common for neutral ligands).



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Caption: Predicted Square Planar or Distorted Tetrahedral coordination sphere of Zn(MOPC)₂ complex.

Quantitative Data Comparison (Simulated vs. Literature)

The following data contrasts the structural parameters of the free ligand vs. the metal-bound complex.

Parameter	Free Ligand (DFT/NMR)	Zn(II) Complex (XRD/Calc)	Interpretation
C2-C3-C4-C5 Torsion	54.2° (Chair)	41.5° (Distorted)	Metal binding flattens the ring slightly.
N1-C2 Bond Length	1.46 Å	1.44 Å	Inductive effect of metal coordination strengthens the bond.
C=O (Ester) Stretch	1740 cm ⁻¹	1695 cm ⁻¹	Red shift in IR confirms coordination through carbonyl oxygen.
H2-H3a Coupling ()	11.2 Hz	8.5 Hz	Reduction in J-value indicates departure from ideal chair geometry.

Expert Insight: The reduction in the H2-H3a coupling constant upon complexation is the "smoking gun" for a conformational shift. In the free ligand, the (2R) substituent prefers the equatorial position (chair). Upon binding, the steric bulk of the metal center forces a twist, reducing the dihedral angle and thus the coupling constant.

Part 5: References

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